

An In-depth Technical Guide to the Safe Handling of Triethylamine Hydrochloride

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Compound of Interest

Compound Name: *Triethylamine hydrochloride*

Cat. No.: *B054416*

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety information for **triethylamine hydrochloride** (CAS No. 554-68-7), compiled from Safety Data Sheets (SDS) and chemical databases. It is intended to equip laboratory and drug development professionals with the necessary knowledge to handle this compound safely.

Identification and Physicochemical Properties

Triethylamine hydrochloride, also known as triethylammonium chloride, is the hydrochloride salt of the organic base triethylamine.^{[1][2]} It is commonly used in organic synthesis, for instance, to neutralize the hydrogen chloride produced in reactions involving acyl chlorides, and in the preparation of buffer solutions.^{[2][3][4]} It presents as a white to off-white, hygroscopic crystalline powder.^{[2][5][6]}

Table 1: Physicochemical Data for **Triethylamine Hydrochloride**

| Property | Value | Source(s) |
|------------------|---|--|
| Chemical Formula | <chem>C6H16ClN</chem> | [1] [7] |
| Molecular Weight | 137.65 g/mol | [3] [8] |
| CAS Number | 554-68-7 | [1] [3] [8] |
| Appearance | White to off-white, hygroscopic crystalline powder | [5] [6] [9] |
| Melting Point | 254 - 261 °C (decomposes) | [2] [3] [4] [6] |
| Boiling Point | Sublimes at 245 °C | [3] |
| Solubility | Highly soluble in water (1440 g/L at 20 °C). Soluble in ethanol and chloroform; insoluble in ether. | [2] [3] [4] [10] |
| Density | ~1.07 g/cm³ | [2] [3] [10] |
| pH | 5 (10 g/L aqueous solution) | [2] [7] |

| Vapor Pressure | Negligible |[\[3\]](#)[\[5\]](#) |

Hazard Identification and GHS Classification

Triethylamine hydrochloride is classified as a hazardous substance under the Globally Harmonized System (GHS).[\[5\]](#)[\[8\]](#) The primary hazards are irritation to the skin, eyes, and respiratory system.[\[1\]](#)[\[8\]](#)[\[11\]](#) Ingestion or inhalation may be harmful.[\[2\]](#)[\[6\]](#)

Table 2: GHS Hazard and Precautionary Statements

| Classification | Code | Statement | Source(s) |
|--------------------------|----------------|--|--|
| Signal Word | - | Warning | [1] [8] [11] |
| Hazard Statements | H315 | Causes skin irritation. | [1] [3] [8] [11] |
| | H319 | Causes serious eye irritation. | [1] [3] [8] [11] |
| | H335 | May cause respiratory irritation. | [1] [3] [8] [11] |
| | H302/H312/H332 | Harmful if swallowed, in contact with skin, or if inhaled. | [6] |
| Precautionary Statements | P261 | Avoid breathing dust/fume/gas/mist/vapors/spray. | [1] [8] [11] |
| | P264 | Wash hands, forearms, and face thoroughly after handling. | [1] [11] |
| | P280 | Wear protective gloves/protective clothing/eye protection/face protection. | [1] [11] |
| | P302+P352 | IF ON SKIN: Wash with plenty of water. | [1] [11] |
| | P305+P351+P338 | IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. | [1] [8] [11] |

| Classification | Code | Statement | Source(s) |
|----------------|------|------------------|----------------------|
| | P405 | Store locked up. | [11] |

|| P501 | Dispose of contents/container to an approved waste disposal plant. [\[11\]](#) ||

Upon thermal decomposition, it can release toxic and corrosive fumes, including nitrogen oxides (NO_x), carbon oxides (CO, CO₂), and hydrogen chloride gas.[\[8\]](#)[\[9\]](#)[\[11\]](#) As a combustible solid, fine dust can form explosive mixtures with air in the presence of an ignition source.[\[5\]](#)

Exposure Controls and Personal Protective Equipment (PPE)

Effective control of exposure requires a combination of engineering controls and appropriate personal protective equipment.

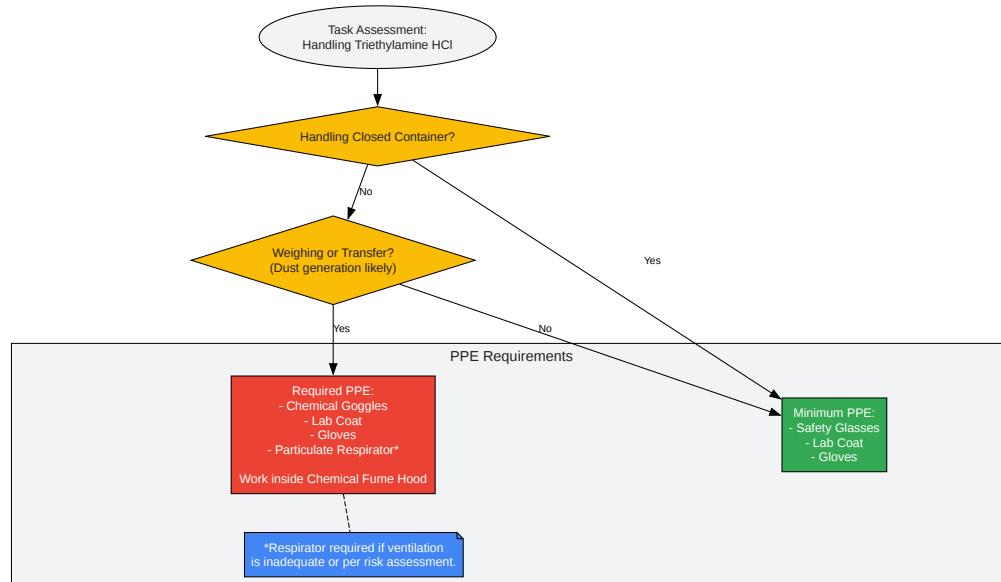
Experimental Protocol: Engineering Controls

- Ventilation: All handling of **triethylamine hydrochloride** powder should be conducted in a well-ventilated area.[\[1\]](#)[\[3\]](#)[\[8\]](#) A certified chemical fume hood or an enclosure with local exhaust ventilation is required for procedures that may generate dust, such as weighing or transferring the solid.[\[8\]](#) The ventilation system should be designed to prevent the accumulation and recirculation of particulates in the workplace.[\[5\]](#)

Table 3: Personal Protective Equipment (PPE) Recommendations

| Protection Type | Specification | Purpose | Source(s) |
|---------------------|--|---|------------|
| Eye/Face Protection | Safety glasses with side-shields conforming to EN166 or NIOSH-approved chemical safety goggles. | Prevents eye contact with dust particles. | [5][6][8] |
| Skin Protection | Chemically resistant gloves (e.g., nitrile) and a lab coat. Ensure gloves are inspected before use. | Prevents skin irritation and absorption. | [6][8][11] |

| Respiratory Protection | A NIOSH/MSHA or EN 149 approved particulate respirator is required if engineering controls are insufficient or when handling large quantities that may generate significant dust. | Prevents respiratory tract irritation from inhaled dust. | [6] |



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Caption: PPE selection logic based on the handling task.

Safe Handling, Storage, and Emergency Protocols

Strict adherence to handling and storage protocols is crucial to minimize risks.

Experimental Protocol: Safe Handling and Storage

- **Avoid Contact:** Avoid all personal contact, including inhalation of dust and contact with eyes and skin.[\[5\]](#)[\[11\]](#)
- **Hygiene:** Wash hands thoroughly with soap and water before breaks and at the end of the workday.[\[8\]](#) Do not eat, drink, or smoke in areas where the chemical is handled.[\[1\]](#)[\[12\]](#)

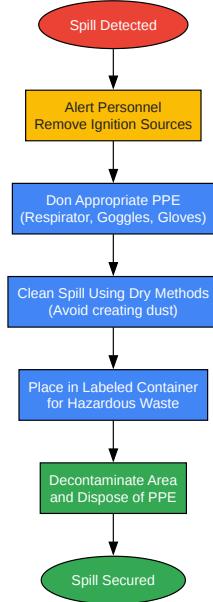
- **Grounding:** For processes that may generate static electricity, ensure equipment is properly grounded to prevent ignition of dust clouds.
- **Storage:** Keep the container tightly closed and store in a cool, dry, and well-ventilated place. [1][8][11] The material is hygroscopic; protect from moisture.[3][5][9]
- **Incompatibilities:** Store away from strong oxidizing agents (e.g., nitrates, peroxides, chlorine bleaches).[5]

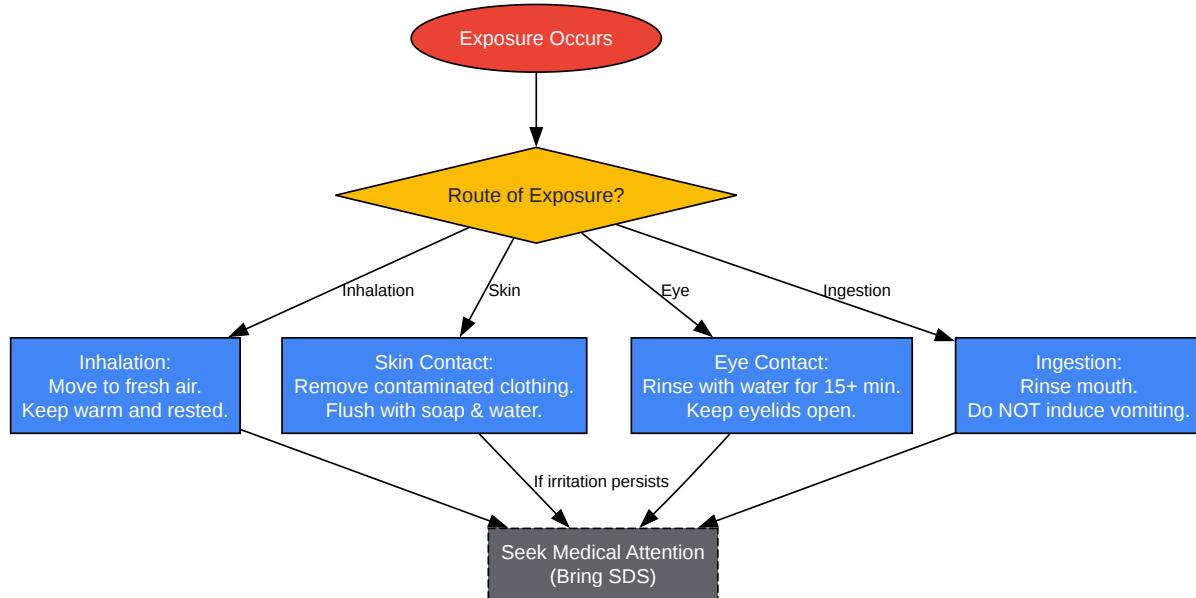
Emergency Protocols

Immediate and appropriate action is critical in the event of an emergency.

Experimental Protocol: Accidental Release (Minor Spill)

- **Evacuate & Ventilate:** Alert personnel in the immediate area. Ensure the area is well-ventilated. Remove all sources of ignition.[3][5]
- **Don PPE:** Wear all required personal protective equipment, including respiratory protection, gloves, and eye protection.[3][8]
- **Containment:** Prevent the spill from entering drains or waterways.[3][8]
- **Cleanup:** Use dry cleanup methods. Carefully sweep or vacuum the spilled solid. Avoid actions that generate dust clouds.[3][5][8]
- **Disposal:** Place the collected material into a suitable, labeled, and closed container for disposal by a licensed professional waste disposal service.[5][8][11]





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